

A Researcher's Guide to Commercial TYK2 Antibodies for Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tyk2 protein*

Cat. No.: *B1180145*

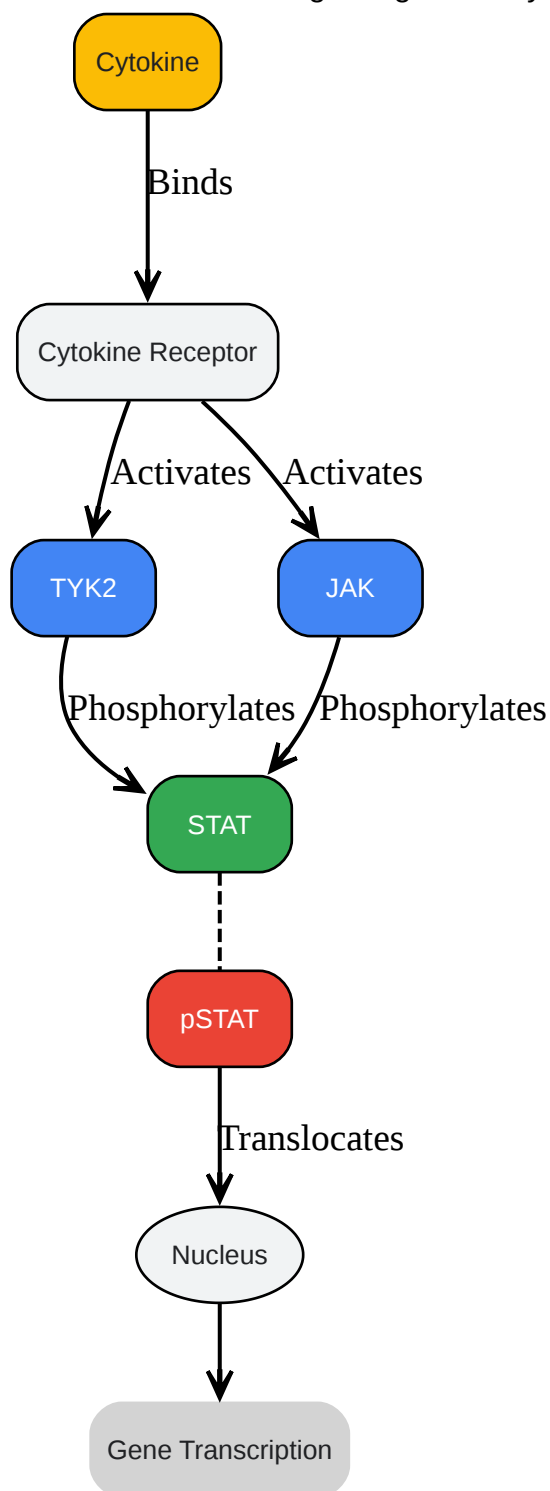
[Get Quote](#)

For researchers in immunology, oncology, and drug development, accurate and reliable detection of intracellular proteins by flow cytometry is paramount. Tyrosine Kinase 2 (TYK2), a key component of the JAK-STAT signaling pathway, is a critical target of investigation. This guide provides a comparative overview of commercially available TYK2 antibodies validated for flow cytometry, offering supporting experimental data and detailed protocols to aid in antibody selection and experimental design.

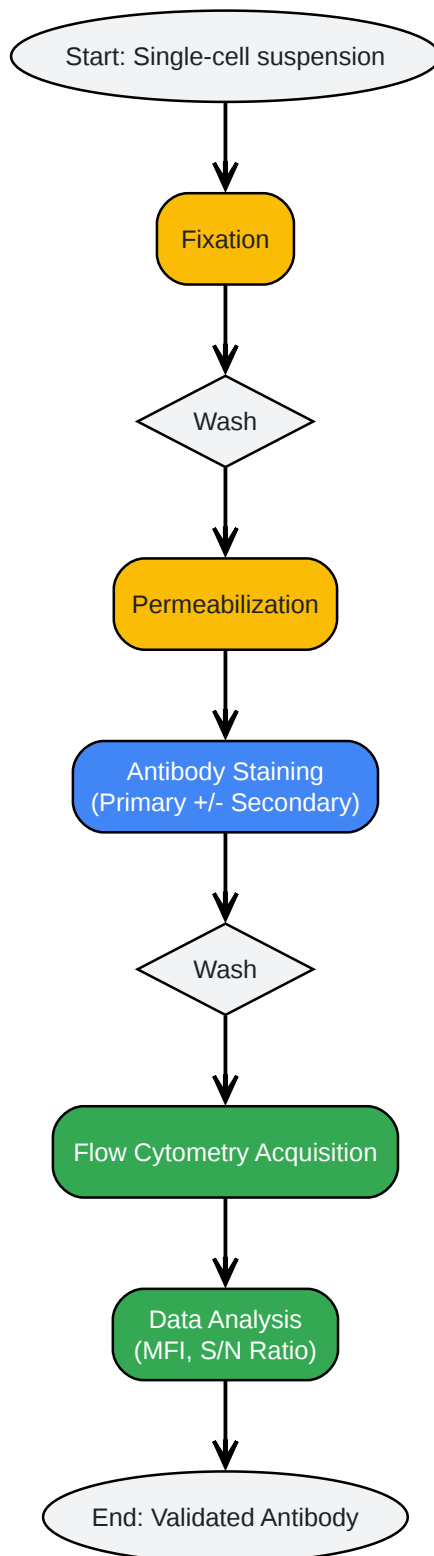
Understanding the Role of TYK2 in JAK-STAT Signaling

TYK2 is a non-receptor tyrosine kinase that plays a crucial role in the signal transduction of various cytokines, including interferons and interleukins. Upon cytokine binding to its receptor, TYK2, along with other Janus kinases (JAKs), becomes activated through autophosphorylation. This activation initiates a signaling cascade that leads to the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. The activated STATs then translocate to the nucleus to regulate the transcription of target genes involved in immune responses, inflammation, and cell proliferation.

TYK2 in the JAK-STAT Signaling Pathway



Antibody Validation Workflow for Flow Cytometry

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Researcher's Guide to Commercial TYK2 Antibodies for Flow Cytometry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1180145#validation-of-commercial-tyk2-antibodies-for-flow-cytometry\]](https://www.benchchem.com/product/b1180145#validation-of-commercial-tyk2-antibodies-for-flow-cytometry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com